

Personal protective equipment for handling 4-Iodo-2,3-dimethylphenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Iodo-2,3-dimethylphenol**

Cat. No.: **B101308**

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Essential Safety and Handling Guide for 4-Iodo-2,3-dimethylphenol

This guide provides critical safety and logistical information for the handling and disposal of **4-Iodo-2,3-dimethylphenol**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical.

Chemical Properties and Hazards

4-Iodo-2,3-dimethylphenol is an aromatic iodine compound. While a specific Safety Data Sheet (SDS) for this compound is not readily available, data from structurally similar compounds, such as 2,3-dimethylphenol and other halogenated phenols, indicate that it should be handled with care. Phenols are known to be toxic and corrosive.^{[1][2]} They can cause severe skin burns and eye damage. Due to the presence of iodine, this compound is classified as a halogenated organic compound.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₈ H ₉ IO	[3] [4] [5]
Molecular Weight	248.06 g/mol	[3] [5] [6]
CAS Number	17938-69-1	[3] [4] [5]
Appearance	Solid (assumed)	General knowledge
Storage	4°C, protect from light, stored under nitrogen. [5]	[5]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential when handling **4-Iodo-2,3-dimethylphenol** to prevent skin and respiratory exposure.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile or neoprene gloves is recommended. For prolonged contact, heavy-duty butyl rubber or Viton gloves are advised.[7][8]	Phenols can penetrate standard latex gloves.[1] Double gloving provides an extra layer of protection against tears and permeation.
Eye and Face Protection	ANSI Z87.1-compliant safety glasses with side shields are mandatory. A full-face shield should be worn when there is a splash hazard.[1][8]	Protects against splashes and airborne particles that could cause severe eye damage.
Body Protection	A flame-resistant lab coat worn over long-sleeved clothing and long pants. A chemical-resistant apron (butyl rubber or neoprene) is required when handling larger quantities or when there is a significant splash risk.[7][8]	Provides a barrier against skin contact and contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is necessary if handling the compound outside of a certified chemical fume hood or if dust is generated.[9]	Protects against inhalation of toxic vapors or dust particles.

Experimental Protocols: Handling and Disposal

Handling Protocol:

- Engineering Controls: All handling of **4-Iodo-2,3-dimethylphenol**, including weighing and transfers, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[1]

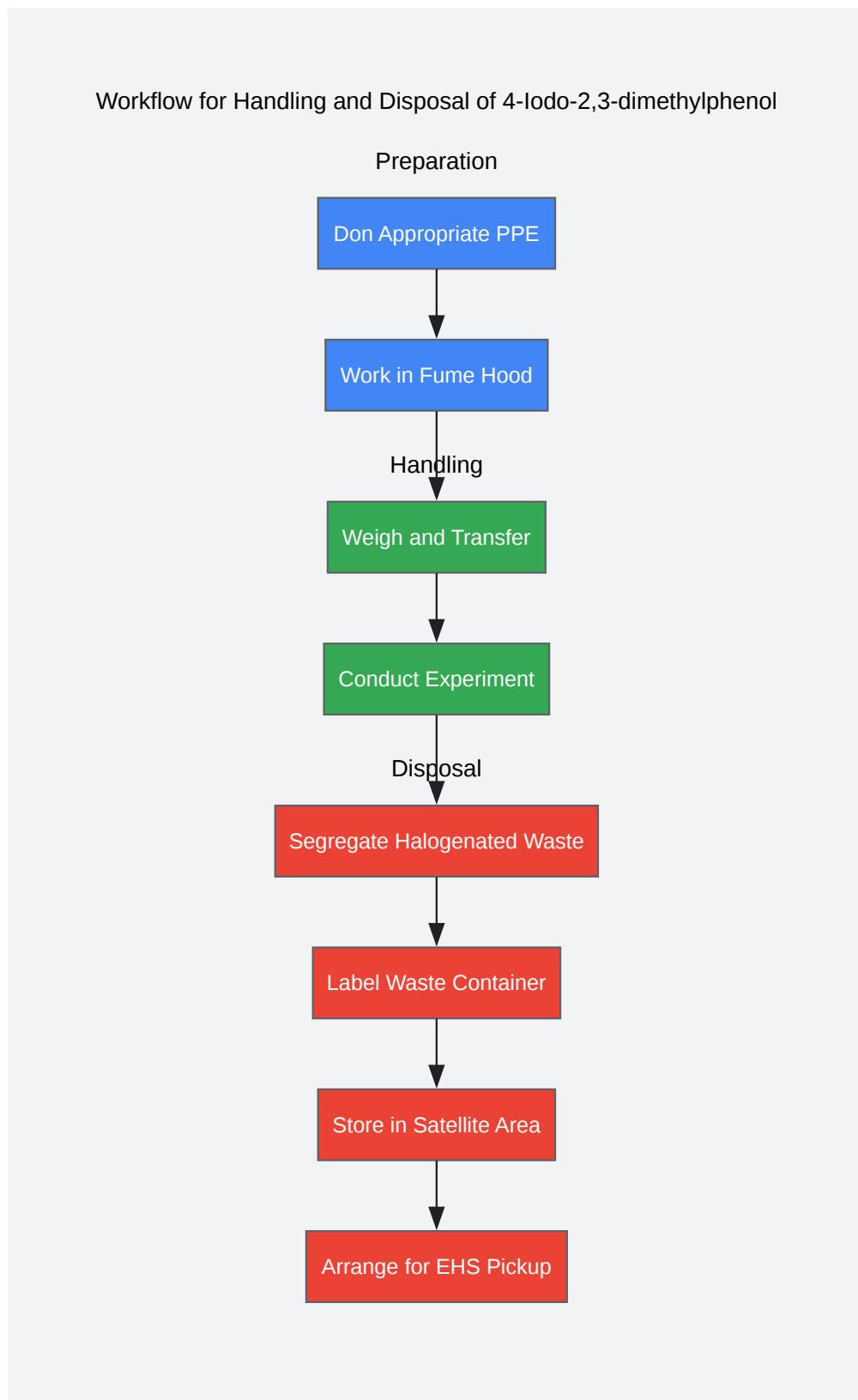
- Personal Protective Equipment (PPE) Donning: Before entering the designated handling area, don all required PPE as specified in the table above.
- Weighing and Transfer:
 - Use a tared weigh boat or glassine paper to weigh the solid compound.
 - Avoid generating dust. If the compound is a fine powder, use a spatula carefully.
 - When transferring to a reaction vessel, do so slowly and carefully to prevent splashing or aerosolization.
- Spill Management:
 - In case of a small spill, absorb the material with an inert absorbent like vermiculite or sand. [\[10\]](#)
 - Collect the contaminated absorbent into a sealed, labeled container for hazardous waste disposal. [\[11\]](#)
 - For larger spills, evacuate the area and contact the Environmental Health and Safety (EHS) department immediately. [\[11\]](#)

Disposal Protocol:

- Waste Segregation: All waste containing **4-Iodo-2,3-dimethylphenol** must be segregated as "Halogenated Organic Waste." [\[11\]](#) This includes:
 - Unused or expired chemical.
 - Contaminated labware (e.g., pipette tips, gloves, weigh boats).
 - Residues from reaction vessels.
- Container Management:
 - Use a designated, leak-proof, and chemically compatible container with a secure screw-top cap for all halogenated organic waste. [\[11\]](#)

- The container must be clearly labeled "Hazardous Waste: Halogenated Organic Compounds" and list all contents.[11]
- Storage: Store the waste container in a designated satellite accumulation area within the laboratory, away from incompatible materials.[11]
- Final Disposal: Arrange for the collection of the hazardous waste container by the institution's EHS department or a licensed hazardous waste disposal service.[11]

Logical Workflow for Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **4-Iodo-2,3-dimethylphenol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Iodo-2,3-dimethylphenol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b101308#personal-protective-equipment-for-handling-4-iodo-2-3-dimethylphenol>

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